

# A Comparative Analysis of Delisens™ and Niacinamide on Skin Barrier Function

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## Compound of Interest

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This guide provides a detailed comparative analysis of **Delisens™** (Acetyl Hexapeptide-49) and niacinamide, focusing on their respective impacts on skin barrier function. The information presented is collated from available scientific literature and manufacturer data to offer an objective overview for research and development professionals. While niacinamide is extensively studied with a large body of evidence, publicly available, independent clinical data on **Delisens™** is limited.

## Introduction

A robust skin barrier is essential for maintaining skin health, protecting against environmental aggressors, and preventing excessive water loss. Both **Delisens™**, a synthetic hexapeptide, and niacinamide, a form of vitamin B3, are active ingredients utilized in skincare for their purported benefits to the skin barrier. This guide delves into their mechanisms of action, presents available quantitative data on their efficacy, and details the experimental protocols used in key studies.

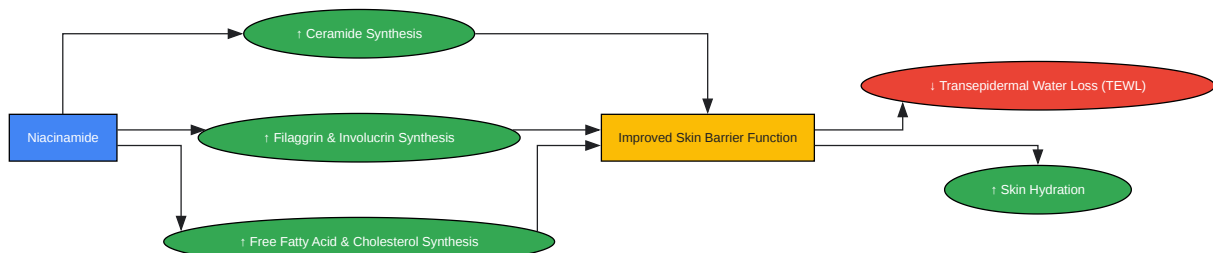
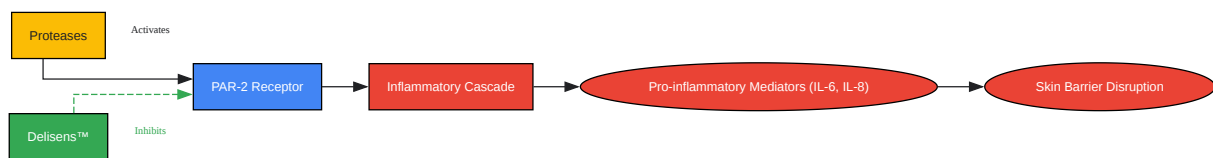
## Mechanisms of Action

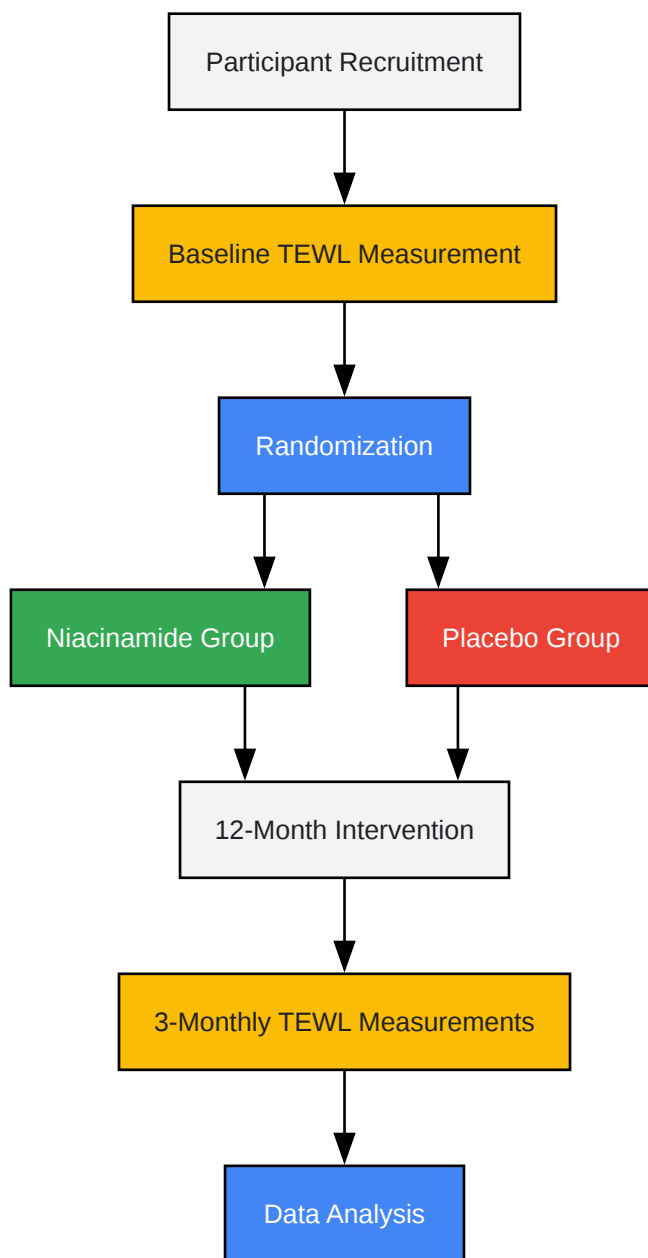
### Delisens™ (Acetyl Hexapeptide-49)

**Delisens™** primarily functions by modulating the activity of the Protease-Activated Receptor-2 (PAR-2). PAR-2 is a G protein-coupled receptor expressed in keratinocytes that, when activated by proteases, can trigger a cascade of inflammatory responses, leading to

neurogenic inflammation and a compromised skin barrier. By down-regulating PAR-2 activity, **Delisens™** aims to reduce the release of pro-inflammatory mediators, thereby soothing the skin and helping to restore barrier function.[1]

#### Signaling Pathway of PAR-2 Inhibition by **Delisens™**





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